

# A comparative study of catalysts for allyl alcohol synthesis

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## **Isomerization of Propylene Oxide**

The isomerization of propylene oxide to **allyl alcohol** is a widely used industrial method. This process typically employs heterogeneous catalysts, with lithium phosphate-based materials being the most prominent.

# Comparative Performance of Lithium Phosphate Catalysts

The performance of lithium phosphate catalysts can be significantly influenced by their composition and preparation method. Key factors include the presence of promoters like boron and alkali metals, and the catalyst's physical properties such as surface area.



Catalyst Composit ion	Promoter (s)	Reaction Phase	Temperat ure (°C)	Propylen e Oxide (PO) Conversi on (%)	Allyl Alcohol (AA) Selectivit y (%)	Referenc e(s)
Lithium Phosphate	Boron, Sodium (2000- 4000 ppm)	Slurry	244-274	< 37	High (not specified)	[1][2]
Lithium Phosphate	Boron, Sodium (700 ppm)	Slurry	244-274	> 37	Declines sharply	[1][2]
Lithium Phosphate	-	Gas	270-320	Not specified	Not specified	[2]
Supported Lithium Phosphate	-	Not specified	Not specified	Impregnati on method showed better performanc e	Impregnati on method showed better performanc e	[3]
Lithium Phosphate (β-form)	-	Not specified	320	Higher PO conversion	Highest AA selectivity	[4]
Lithium Phosphate (y-form)	-	Not specified	> 670	Lower catalytic activity	Lower catalytic activity	[4]

Experimental Protocol: Slurry-Phase Isomerization of Propylene Oxide

A typical experimental setup for the slurry-phase isomerization of propylene oxide involves the following steps[1][2]:



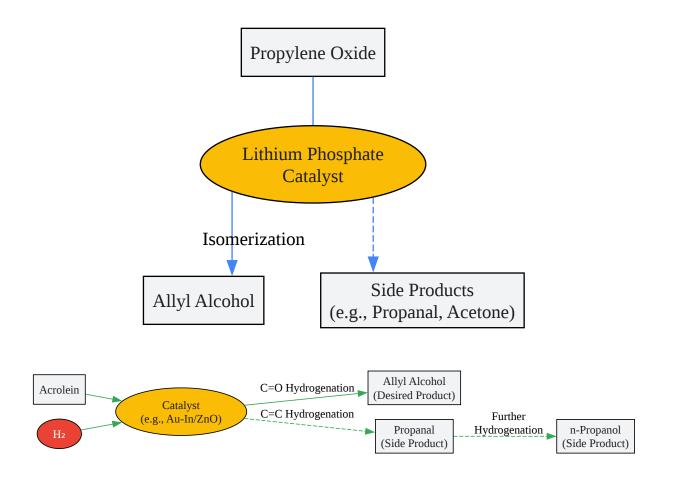




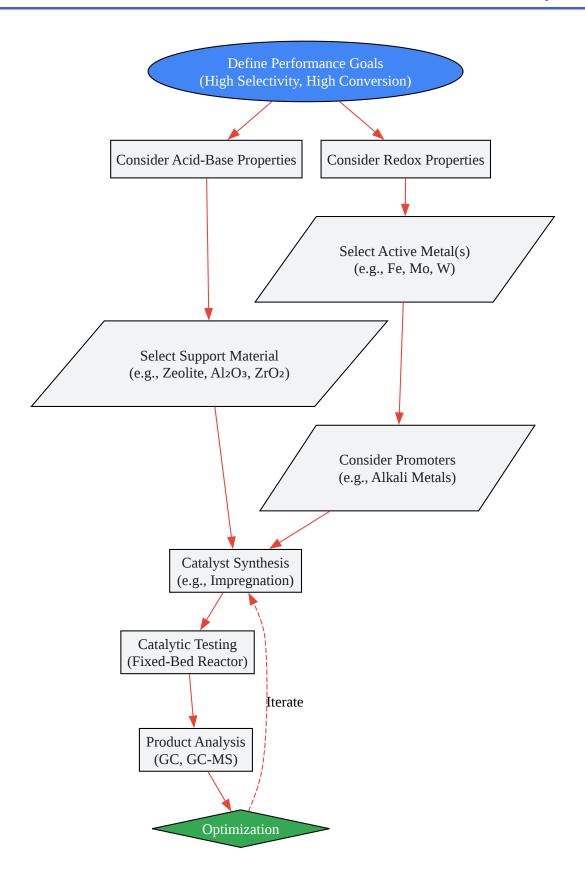
- Catalyst Preparation: A lithium phosphate catalyst, potentially containing boron and a specific
  concentration of sodium, is prepared. For instance, a catalyst can be synthesized by
  precipitating lithium phosphate from an aqueous solution containing lithium and sodium ions
  and a second aqueous solution containing phosphate and borate ions. The resulting
  precipitate is washed and dried[1].
- Slurry Formation: The powdered lithium phosphate catalyst is suspended in an inert, high-boiling point liquid to form a slurry. The weight ratio of catalyst to the inert liquid is typically in the range of 0.05 to 0.7[1][2].
- Reaction: Propylene oxide is vaporized and passed through the heated catalyst slurry. The reaction is conducted at temperatures ranging from 244-274°C[2].
- Product Collection and Analysis: The product mixture exiting the reactor is condensed and collected. Samples are periodically taken and analyzed by gas chromatography (GC) to determine the propylene oxide conversion and allyl alcohol selectivity[2].

Reaction Pathway: Propylene Oxide Isomerization









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